

BAY-678 stock solution storage stability

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Compound Focus: BAY-678

CAS No.: 675103-36-3

Cat. No.: S005358

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Stock Solution Preparation & Storage

The table below summarizes the key stability data for **BAY-678** stock solutions, consolidated from supplier information.

Solution Type	Solvent	Storage Temperature	Stability Period	Notes
Stock Solution	DMSO	-20°C	1 year	Hygroscopic DMSO can impact solubility; use newly opened containers [1].
Stock Solution	DMSO	-80°C	2 years	Recommended for long-term storage [1].
Working Solution	In vivo solvents (e.g., 10% DMSO + 40% PEG300 + 45% Saline)	-20°C or -80°C	Not recommended for long-term; prepare freshly and use on the same day [1].	

Frequently Asked Questions (FAQs)

Q1: What is the maximum concentration achievable for a BAY-678 stock solution in DMSO? Supplier data indicates that **BAY-678** is soluble in DMSO at ≥ 100 mg/mL (approximately 249.78 mM). However, DMSO is hygroscopic (absorbs moisture from the air), which can affect solubility over time. It is strongly recommended to use newly opened DMSO for preparing stock solutions [1].

Q2: My experiment requires a solution in ethanol. What is the solubility of BAY-678 in this solvent? **BAY-678** is also soluble in ethanol, with a solubility of ≥ 4.76 mg/mL (approximately 11.89 mM) [1].

Q3: I need to use BAY-678 for an in vivo study. How should I prepare and store the dosing solution?

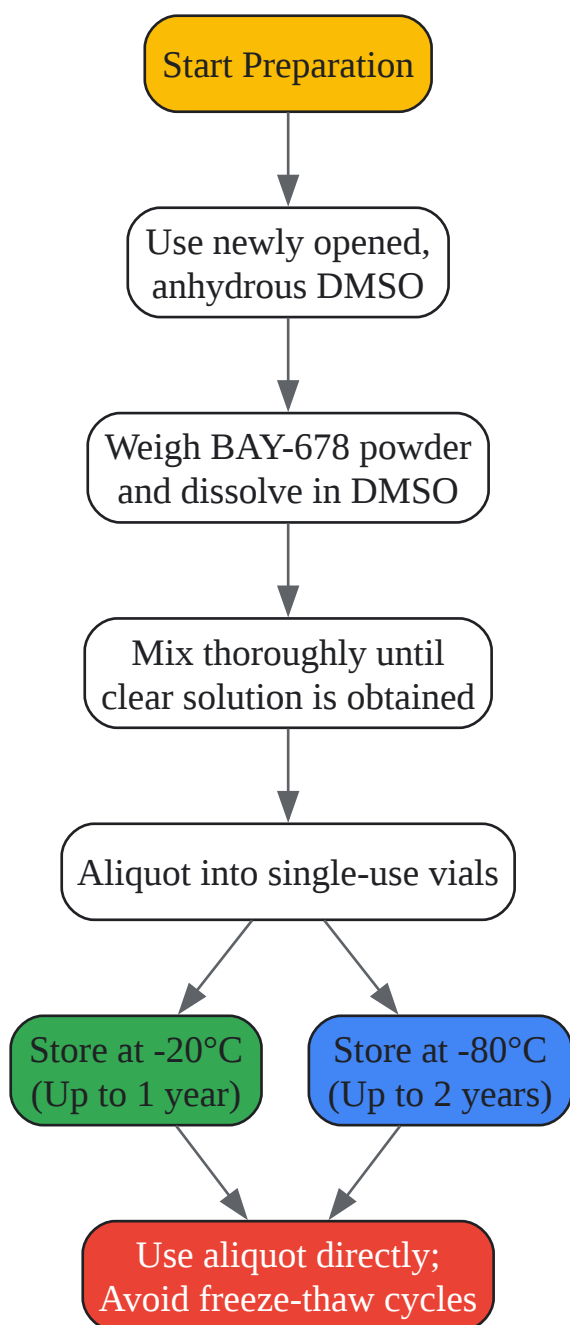
For in vivo experiments, it is crucial to prepare the working solution freshly on the day of use. One common method involves first making a concentrated stock in DMSO, then sequentially diluting with co-solvents like PEG300 and a saline solution [1]. Long-term storage of these working solutions is not advised.

Troubleshooting Guide

Problem	Possible Cause	Suggested Solution
Precipitation in stock solution	1. Water absorption by DMSO. 2. Solution stored for longer than recommended period.	1. Always use anhydrous, newly opened DMSO aliquots. 2. Check storage duration and temperature. Re-prepare solution if stability period is exceeded.
Loss of biological activity	1. Repeated freeze-thaw cycles of the stock solution. 2. Improper storage conditions.	1. Prepare small, single-use aliquots to avoid repeated freezing and thawing [1]. 2. Store aliquots at -80°C for maximum stability and avoid storing at room temperature for extended periods.
Low solubility in aqueous buffer	The compound has limited solubility in water.	Ensure the stock solution in DMSO is clear first. When adding to aqueous buffers, mix thoroughly during dilution. For in vivo work, use the recommended protocols with co-solvents [1].

Experimental Workflow for Stock Solution Preparation

For a visual guide, the diagram below outlines the core process for preparing and storing your **BAY-678** stock solutions.



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The information provided here is for research purposes only. **BAY-678 is not for diagnostic or therapeutic use** [2] [3]. Always refer to the most recent Certificate of Analysis from your supplier for batch-specific data.

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References

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